

# Essential Safety and Logistical Information for Handling Dichloromethylamine

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## Compound of Interest

Compound Name: Dichloromethylamine

Cat. No.: B1213824

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Disclaimer: There is limited publicly available safety data specifically for **Dichloromethylamine** (CAS 7651-91-4). The following guidance is based on general principles for handling volatile and potentially toxic chemicals, as well as information on related chloroamine compounds. Researchers, scientists, and drug development professionals should exercise extreme caution and consult with a qualified safety professional before handling this substance. A comprehensive risk assessment should be conducted for any planned experimental work.

## Personal Protective Equipment (PPE)

Due to the lack of specific data, a conservative approach to PPE is essential. The following recommendations are based on the potential for **Dichloromethylamine** to be a volatile, toxic, and irritating substance.

### General Handling:

- **Ventilation:** All work with **Dichloromethylamine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Eye Protection:** Chemical splash goggles that meet ANSI Z.87.1 standards are mandatory. A face shield should be worn over the goggles whenever there is a risk of splashing.
- **Hand Protection:** Due to the potential for skin absorption and irritation, chemically resistant gloves are required. Given that specific breakthrough times for **Dichloromethylamine** are not available, it is recommended to use double gloving, for example, with a nitrile inner glove

and a neoprene or butyl rubber outer glove. Gloves must be inspected before each use and changed immediately upon any sign of contamination.

- **Body Protection:** A flame-resistant lab coat, fully buttoned, should be worn. For procedures with a higher risk of splashes, a chemically resistant apron or coveralls should be worn over the lab coat.
- **Footwear:** Closed-toe and closed-heel shoes are mandatory.

Emergency Situations (e.g., large spills):

- **Respiratory Protection:** In the event of a large spill or a situation where airborne concentrations may exceed safe limits, a full-face respirator with appropriate cartridges for organic vapors and acid gases or a self-contained breathing apparatus (SCBA) should be used.<sup>[1]</sup> The use of respirators requires a formal respiratory protection program, including fit testing and training.<sup>[2]</sup>
- **Body Protection:** A fully encapsulated, chemical-resistant suit may be necessary for emergency response to a large spill.<sup>[1]</sup>

## Operational Plans: Handling and Storage

Handling:

- Always handle **Dichloromethylamine** in a well-ventilated area, preferably within a chemical fume hood.<sup>[3]</sup>
- Avoid direct contact with skin, eyes, and clothing.<sup>[3]</sup>
- Do not breathe vapors or mists.
- Use non-sparking tools to prevent ignition sources.
- Wash hands thoroughly after handling.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[\[4\]](#)
- Keep away from heat, sparks, and open flames.

## Disposal Plans

All waste containing **Dichloromethylamine** must be treated as hazardous waste.

- Waste Collection: Collect all **Dichloromethylamine** waste in a dedicated, properly labeled, and sealed container.
- Waste Segregation: Do not mix **Dichloromethylamine** waste with other waste streams unless compatibility has been confirmed.
- Disposal: Dispose of hazardous waste through a licensed environmental waste management company. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Dichloromethylamine** down the drain or in the regular trash.

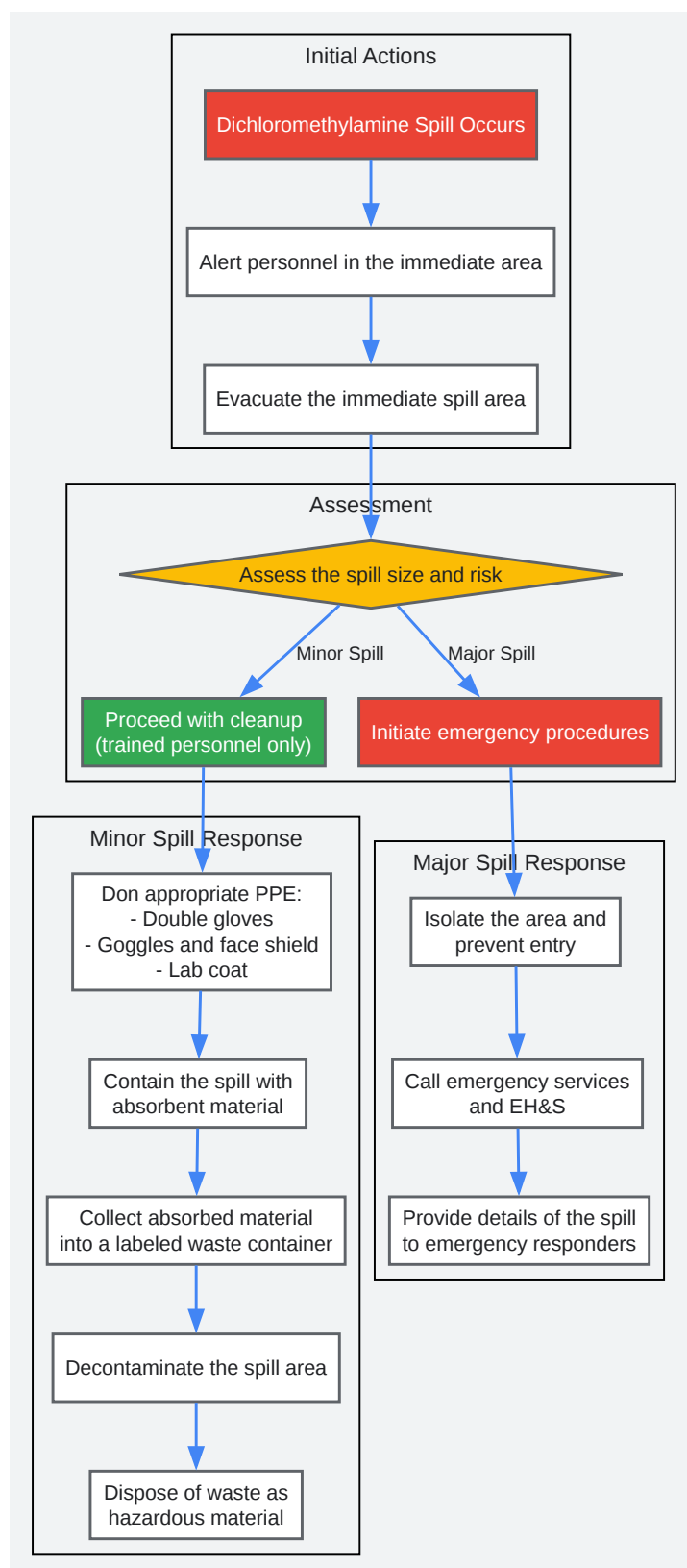
## Quantitative Data

Specific quantitative safety data for **Dichloromethylamine** is not readily available. The following table includes some of its known chemical and physical properties.

Property	Value	Source
CAS Number	7651-91-4	--INVALID-LINK-- <a href="#">[5]</a>
Molecular Formula	CH <sub>3</sub> Cl <sub>2</sub> N	--INVALID-LINK-- <a href="#">[5]</a>
Molecular Weight	99.94720 g/mol	--INVALID-LINK-- <a href="#">[5]</a>
Boiling Point	61.3°C at 760 mmHg	--INVALID-LINK-- <a href="#">[5]</a>
Density	1.331 g/cm <sup>3</sup>	--INVALID-LINK-- <a href="#">[5]</a>

## Emergency Procedures: Spill Response

The following diagram outlines a general workflow for responding to a chemical spill. This should be adapted based on a site-specific risk assessment for **Dichloromethylamine**.



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Caption: Logical workflow for responding to a **Dichloromethylamine** spill.

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